

Physical properties of p-anisyl acetate for laboratory use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxybenzyl acetate

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An in-depth technical guide on the physical properties of p-anisyl acetate intended for researchers, scientists, and drug development professionals.

Introduction

p-Anisyl acetate (also known as **4-methoxybenzyl acetate**) is an aromatic ester valued for its sweet, floral, and fruity aroma, reminiscent of vanilla, plum, and cherry.[1][2][3] It is found naturally in various fruits and vanilla but is often synthesized for commercial use.[2] In laboratory and industrial settings, particularly in fragrance, flavor, and pharmaceutical industries, a thorough understanding of its physical properties is crucial for its application, quality control, and safe handling.[4][5][6] This guide provides a comprehensive overview of the key physical and chemical properties of p-anisyl acetate, detailed experimental protocols for their verification, and essential safety information.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of p-anisyl acetate are summarized below. These values are critical for predicting its behavior in various experimental and manufacturing conditions.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O ₃	[7] [8] [9]
Molecular Weight	180.20 g/mol	[7] [8] [9] [10]
Appearance	Colorless to pale-yellow liquid	[5] [9] [11]
Odor	Sweet, fruity, powdery, vanilla, cherry, plum	[1] [3]
Melting Point	-21.4 °C (More plausible) or 84 °C (Conflicting data) ¹	[1] [4] [10] [11]
Boiling Point	270 °C @ 760 mmHg; 137-139 °C @ 12 mmHg	[1] [7] [10]
Density	1.107 - 1.116 g/mL at 20-25 °C	[1] [7] [9]
Refractive Index (n _D ²⁰)	1.511 - 1.518	[7] [9]
Vapor Pressure	12 Pa @ 20 °C; 0.020 mmHg @ 25 °C	[7] [8]
Flash Point	>100 °C (>212 °F)	[1] [10] [12]
Solubility	Soluble in alcohol; Water solubility: 1.982 g/L @ 25 °C	[1] [8] [12]
logP (o/w)	1.887 - 1.9	[7] [10]
CAS Number	104-21-2	[7] [8] [9]

¹Note on Melting Point: There is a significant discrepancy in reported melting points. While many sources cite 84 °C, this is inconsistent with the substance's well-documented state as a liquid at room temperature.[\[1\]](#)[\[4\]](#)[\[10\]](#)[\[11\]](#) The value of -21.4 °C is more consistent with its physical appearance and is considered more plausible.[\[11\]](#) Researchers should verify this property if it is critical for their application.

Safety and Handling

Proper handling of p-anisyl acetate is essential in a laboratory setting. The following table summarizes its hazard classifications and precautionary statements according to the Globally Harmonized System (GHS) and NFPA 704.

Hazard Class	Code	Description
GHS Hazard Statements	H315	Causes skin irritation.[13]
H317	May cause an allergic skin reaction.[2][11]	
H319	Causes serious eye irritation.[13]	
H412	Harmful to aquatic life with long lasting effects.[14]	
GHS Precautionary Statements	P273	Avoid release to the environment.[14]
P280	Wear protective gloves/eye protection/face protection.[13]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[13]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]	
P501	Dispose of contents/container to an approved waste disposal plant.[14]	
NFPA 704 Ratings	Health	2
Flammability	1	
Reactivity	0	

Spectroscopic Data

Spectroscopic analysis is fundamental for confirming the identity and purity of p-anisyl acetate.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum is a key tool for structural confirmation. The expected signals for p-anisyl acetate would include a singlet for the acetyl methyl protons, a singlet for the methoxy protons, and distinct signals in the aromatic region corresponding to the protons on the benzene ring.[\[15\]](#)
- IR (Infrared) Spectroscopy: The IR spectrum provides information about the functional groups present. Key absorption bands for p-anisyl acetate would include a strong C=O stretch for the ester group and C-O stretches for the ether and ester linkages.
- MS (Mass Spectrometry): Mass spectrometry is used to determine the molecular weight and fragmentation pattern. The mass spectrum of p-anisyl acetate would show a molecular ion peak corresponding to its molecular weight (180.20 g/mol).[\[7\]](#)[\[9\]](#)

Experimental Protocols

The following are detailed methodologies for verifying the key physical properties of p-anisyl acetate in a laboratory setting.

Determination of Density

The density of a liquid can be determined accurately using a pycnometer or by simply measuring the mass of a known volume.[\[16\]](#)[\[17\]](#)

- Objective: To measure the density (mass per unit volume) of p-anisyl acetate.
- Apparatus: Analytical balance, pycnometer (or a graduated cylinder and beaker), and a temperature-controlled water bath or thermometer.[\[17\]](#)[\[18\]](#)
- Methodology:
 - Ensure the pycnometer (or graduated cylinder) is clean and completely dry.
 - Weigh the empty pycnometer on an analytical balance and record its mass (m_1).[\[16\]](#)

- Fill the pycnometer with p-anisyl acetate, ensuring no air bubbles are present. If using a pycnometer with a stopper, the excess liquid will be expelled through the capillary.
- Place the filled pycnometer in a water bath set to a specific temperature (e.g., 20 °C or 25 °C) and allow it to equilibrate.
- Carefully dry the outside of the pycnometer and weigh it again to get the combined mass (m_2).
- To determine the exact volume of the pycnometer (V), repeat steps 1-5 using distilled water, for which the density at the given temperature is known.
- Calculation:
 - Mass of p-anisyl acetate (m_{sample}) = $m_2 - m_1$
 - Density (ρ) = m_{sample} / V

Measurement of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a valuable indicator of purity.

- Objective: To measure the refractive index of p-anisyl acetate.
- Apparatus: An Abbe refractometer, a constant temperature water bath, and a dropper.[\[19\]](#)
[\[20\]](#)
- Methodology:
 - Turn on the refractometer and the light source. Ensure the prism surfaces are clean and dry.
 - Calibrate the instrument using a standard with a known refractive index, such as distilled water.[\[19\]](#)
 - Connect the refractometer to a water bath set to 20 °C to maintain a constant temperature.

- Using a clean dropper, place a few drops of p-anisyl acetate onto the surface of the measuring prism.[\[20\]](#)
- Close the illuminating prism gently to spread the liquid into a thin film.
- Look through the eyepiece and adjust the control knob until the boundary between the light and dark fields is sharp and centered on the crosshairs.[\[19\]](#)
- Read the refractive index value directly from the instrument's scale.
- Clean the prisms thoroughly with a suitable solvent (e.g., ethanol or acetone) and a soft lens tissue after the measurement.

Determination of Boiling Point

Determining the boiling point can help identify a substance and assess its purity. The boiling point is often measured at reduced pressure for high-boiling compounds to prevent decomposition.

- Objective: To determine the boiling point of p-anisyl acetate.
- Apparatus: Distillation flask, condenser, thermometer, heating mantle, and a vacuum source (for reduced pressure measurement).
- Methodology (Atmospheric Pressure):
 - Place a small volume of p-anisyl acetate and a few boiling chips into the distillation flask.
 - Set up a simple distillation apparatus. Position the thermometer so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
 - Begin heating the flask gently with the heating mantle.
 - Record the temperature when the liquid begins to boil and a stable ring of condensate is observed on the thermometer bulb. This stable temperature is the boiling point.
- Methodology (Reduced Pressure):

- Follow the same setup but connect the distillation apparatus to a vacuum pump with a manometer to measure the pressure.
- Slowly reduce the pressure to the desired level (e.g., 12 mmHg).
- Heat the sample and record the stable temperature at which it boils. This is the boiling point at that specific pressure.[\[1\]](#)

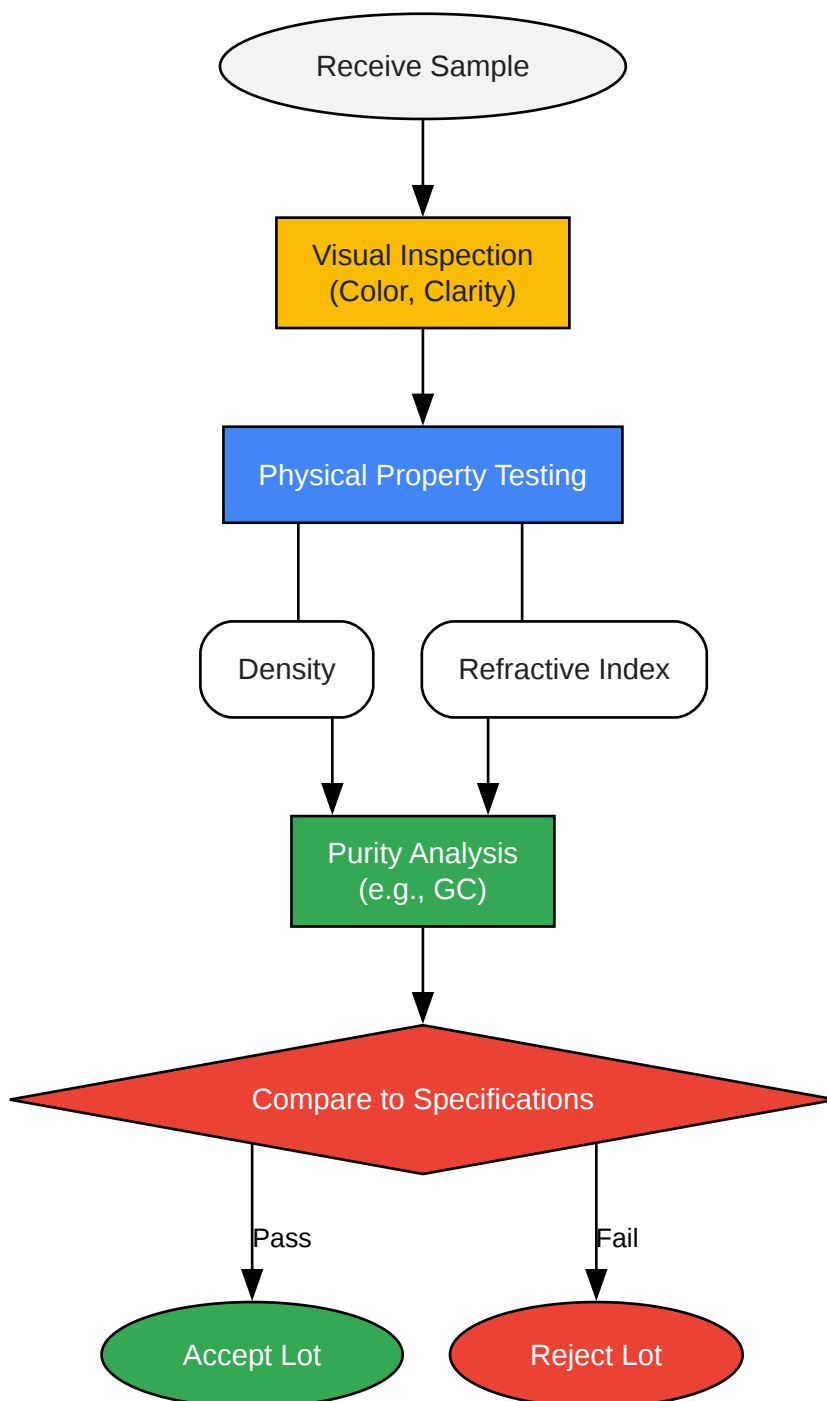
Determination of Melting Point

Although p-anisyl acetate is a liquid at room temperature, determining its freezing point (or melting point of the solid) is a key purity indicator.

- Objective: To determine the melting point of solidified p-anisyl acetate.
- Apparatus: Melting point apparatus (e.g., Mel-Temp) or a Thiele tube, capillary tubes, and a cooling bath (e.g., ice-salt or dry ice-acetone).[\[21\]](#)
- Methodology:
 - Place a small sample of liquid p-anisyl acetate in a test tube and cool it in a cooling bath until it completely solidifies.
 - Grind the solidified sample into a fine powder.[\[22\]](#)
 - Pack a small amount of the powdered solid into a capillary tube to a height of 2-4 mm.[\[22\]](#)
[\[23\]](#)
 - Place the capillary tube into the melting point apparatus.
 - Heat the sample slowly (1-2 °C per minute) as the temperature approaches the expected melting point.[\[21\]](#)
 - Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last crystal disappears (completion of melting). This range is the melting point. A pure substance will have a sharp melting point range of 1-2 °C.[\[21\]](#)

Laboratory Workflow Visualization

The following diagram illustrates a standard quality control workflow for an incoming sample of p-anisyl acetate in a research or industrial laboratory. This process ensures the material meets the required specifications before use.



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Caption: Quality Control Workflow for p-Anisyl Acetate.

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- To cite this document: BenchChem. [Physical properties of p-anisyl acetate for laboratory use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090953#physical-properties-of-p-anisyl-acetate-for-laboratory-use]

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